

# H-Glu-OBzl molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-Glu-OBzl*

Cat. No.: *B2540942*

[Get Quote](#)

## An In-depth Technical Guide on **H-Glu-OBzl**: Molecular Weight and Formula

This guide provides the fundamental physicochemical properties of **H-Glu-OBzl**, specifically its molecular weight and chemical formula. This information is crucial for researchers, scientists, and professionals in drug development for accurate measurements, reaction stoichiometry, and analytical characterization.

## Chemical Identity

**H-Glu-OBzl** is a derivative of the amino acid L-glutamic acid. The designation "H" at the N-terminus indicates a free amino group, while "OBzl" signifies that the gamma-carboxyl group is protected as a benzyl ester. Its systematic name is L-Glutamic acid  $\gamma$ -benzyl ester.<sup>[1][2][3]</sup>

## Physicochemical Data

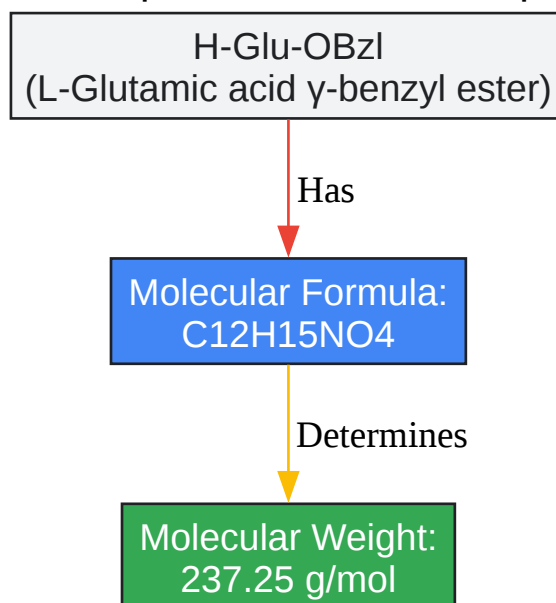
The core quantitative data for **H-Glu-OBzl**, also known as L-Glutamate- $\gamma$ -benzyl ester, is summarized below.<sup>[4][5]</sup> This data is essential for calculating molarity, performing quantitative analysis, and interpreting spectroscopic results.

Parameter	Value	References
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>4</sub>	
Molecular Weight	237.25 g/mol	
CAS Number	1676-73-9	

## Logical Relationship of Properties

The chemical formula of a compound dictates its molecular weight, which is the sum of the atomic weights of all atoms in the molecule. The relationship for **H-Glu-OBzl** is illustrated below.

### Relationship of H-Glu-OBzl Properties



[Click to download full resolution via product page](#)

Fig. 1: **H-Glu-OBzl** Properties

## Note on Experimental Protocols and Signaling Pathways

The user request included a provision for experimental protocols and signaling pathways. It is important to clarify that these elements are not applicable to the fundamental properties of a chemical compound itself.

- **Experimental Protocols:** The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. These are routine characterization methods rather than specific experimental protocols developed for this single compound.

- **Signaling Pathways:** **H-Glu-OBzl** is a protected amino acid derivative used as a building block in chemical synthesis, particularly for peptides. As a static chemical reagent, it does not possess inherent signaling pathway activity. Such pathways are biological processes involving complex interactions between multiple molecules within a living system.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. gamma-Benzyl L-glutamate, 99% | Fisher Scientific [fishersci.ca]
- 3. chemimpex.com [chemimpex.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [H-Glu-OBzl molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2540942#h-glu-obzl-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)